

Essential Safety and Logistical Information for Handling Apiezon® Grease L

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of Apiezon® Grease L. The following procedural information is designed to ensure safe laboratory practices and proper logistical management of this product.

Apiezon® Grease L is a hydrocarbon-based grease intended for sealing and lubricating in ultra-high vacuum applications.^{[1][2]} It is not classified as a hazardous substance.^{[1][2][3]}

Personal Protective Equipment (PPE)

While Apiezon® Grease L is not classified as hazardous, adherence to good laboratory practice necessitates the use of appropriate PPE. The level of control depends on the specific application and the quantities being used.^[1]

PPE Category	Requirement	Notes
Hand Protection	Gloves are recommended for prolonged or repeated skin contact. [1] [2] [4]	Wash hands after use. [1] [2] [4]
Eye Protection	Generally not required. [1] [2]	Safety eyewear is recommended if a risk assessment indicates a potential for splashing. [3] Emergency eyewash stations should be available. [1] [4]
Respiratory Protection	Not required under normal conditions of use due to low vapor pressure. [1] [4] [5]	Inhalation is not an expected route of exposure. [1]
Skin Protection	Not required for normal use. [4]	Repeated or prolonged contact may cause dry skin or irritation. [1] [4]

Operational and Disposal Plans

Handling and Storage:

- Handling: No special precautions are required for handling.[\[1\]](#)[\[2\]](#)
- Storage: Store in a sealed container at ambient temperature.[\[4\]](#) No special storage precautions are necessary.[\[2\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[1\]](#)[\[2\]](#)

Spill Management:

In the event of a spill, be aware that the product constitutes a slip hazard.[\[1\]](#)[\[4\]](#)

- Wipe up the spilled grease.
- Clean the remaining residue with soap and water or a suitable hydrocarbon solvent.[\[1\]](#)[\[4\]](#)

- Place the recovered grease and cleaning materials in a container for proper disposal.[5]

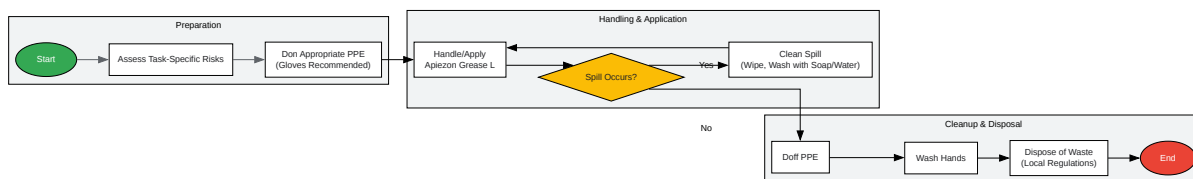
Disposal Plan:

Product and packaging must be disposed of in accordance with local and national regulations.[1][2][5] The product may be incinerated.[1][2][5] Unused product may be returned for reclamation.[1]

Experimental Protocols: First Aid

- Eye Contact: Irrigate with copious amounts of water.[1][2][4] If irritation develops, seek medical attention.[4]
- Skin Contact: Wash the affected area with soap and water.[1][2][4]
- Ingestion: Do not induce vomiting.[1][2][4] Obtain medical attention.[1][2][4]
- Inhalation: Due to the low vapor pressure of the substance, inhalation is not considered a likely route of exposure.[1][4]

Below is a workflow diagram illustrating the standard operating procedure for handling Apiezon® Grease L.



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Caption: Workflow for Handling Apiezon® Grease L.

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